

Technical Support Center: Troubleshooting 6-Azauracil (6-AU) Sensitivity Assays

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Compound of Interest

Compound Name: 6-Azauracil

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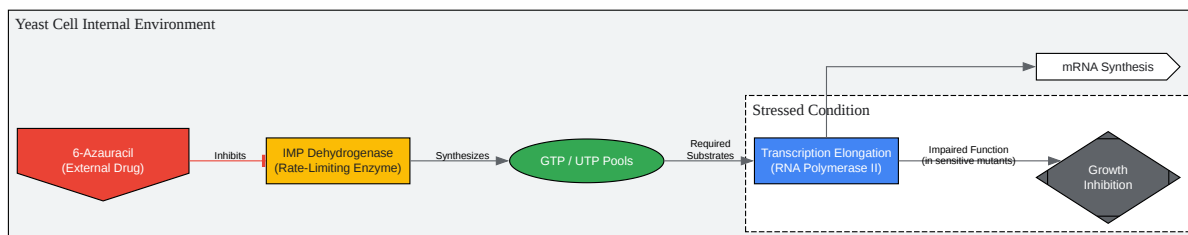
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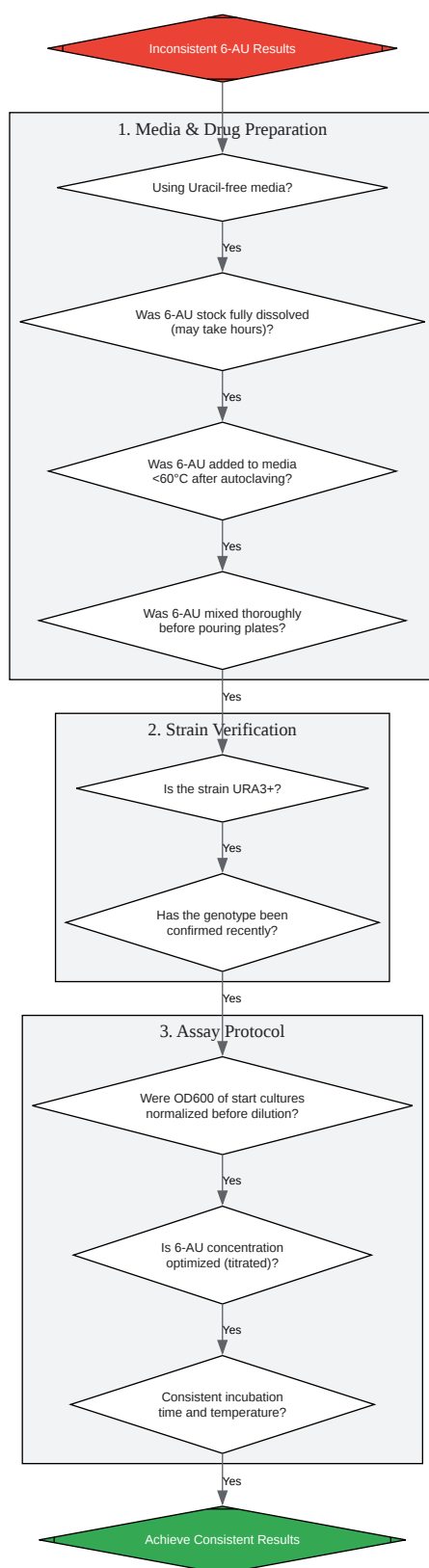
This guide provides troubleshooting advice and answers to frequently asked questions for researchers encountering inconsistent results with **6-Azauracil** (6-AU) sensitivity assays, particularly in yeast (*Saccharomyces cerevisiae*).

Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of action of **6-Azauracil** (6-AU)?

A1: **6-Azauracil** acts as an inhibitor of enzymes essential for nucleotide biosynthesis, specifically IMP dehydrogenase and orotidylate decarboxylase.[1][2] This inhibition leads to the depletion of intracellular pools of guanosine triphosphate (GTP) and uridine triphosphate (UTP).[3] A reduction in these nucleotide levels places stress on the cell's transcriptional machinery. Consequently, yeast strains with mutations in components of the RNA polymerase II (RNAPII) complex or transcription elongation factors become hypersensitive to 6-AU, as they cannot efficiently transcribe genes under these nucleotide-limiting conditions.[4][5][6]





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